

# calcium adipate decomposition temperature control

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## Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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## Thermal Stability of Calcium Adipate

The key quantitative data found in the search results is summarized in the table below.

Material	Thermal Stability / Decomposition Onset	Experimental Conditions	Citation
Calcium Adipate Monohydrate Single Crystal	Up to <b>103 °C</b>	Thermogravimetric analysis (TGA); further degradation observed above this point [1].	
Calcium-Adipate Frameworks (GWMOF-7, GWMOF-8)	Undergo <b>solid-state transformation</b> upon heating	Thermogravimetric analysis (TGA); specific temperature not stated [2] [3] [4].	

## Frequently Asked Questions

- **What does the thermal stability of 103°C represent?** This temperature indicates the point at which **calcium adipate monohydrate** begins to lose its water of crystallization [1]. The decomposition of the

organic adipate component occurs at higher temperatures, which were not specified in the available studies.

- **What happens to calcium adipate upon further heating?** Research indicates that **calcium adipate** frameworks can undergo a **solid-state transformation** into a denser structure when heated [2] [3]. The exact temperature and products of full decomposition into calcium oxide and carbon oxides are not detailed in the searched literature.

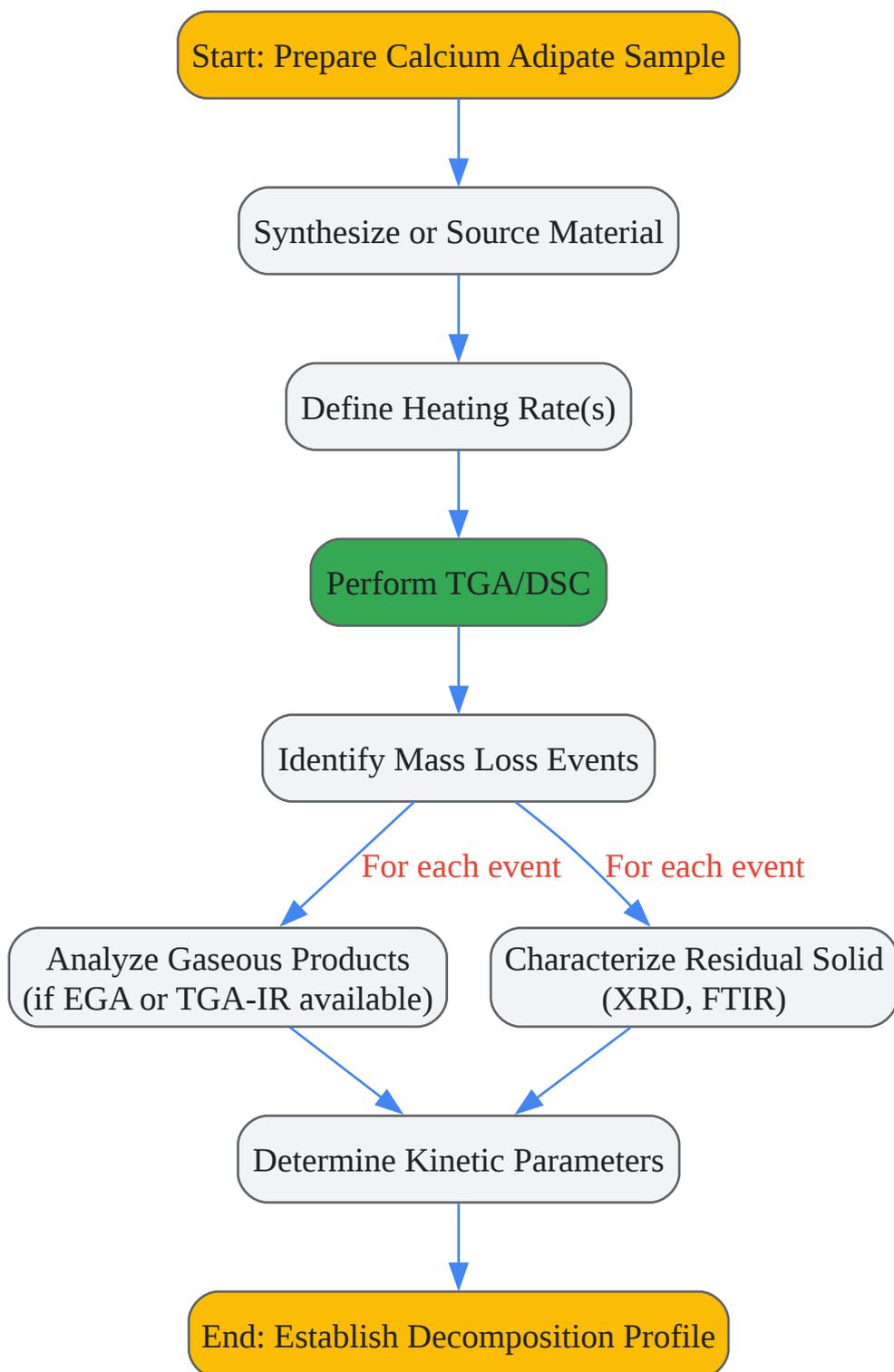
## Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
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| Unclear decomposition pathway | Lack of published kinetic data or full TGA curves for **calcium adipate** in searched literature. | • Perform your own Thermogravimetric Analysis (TGA) coupled with Differential Scanning Calorimetry (DSC). • Use evolved gas analysis (EGA) with Fourier-Transform Infrared (FTIR) spectroscopy to identify gaseous decomposition products. | | Irreproducible results between studies | Different material forms (e.g., single crystal vs. metal-organic framework vs. powder) have different physicochemical properties [1] [2]. | Clearly document the physical form and synthesis method of your **calcium adipate** sample. Note that single crystals, frameworks, and precipitated powders may degrade differently. |

## Experimental Workflow for Decomposition Analysis

For a thorough investigation, you can follow this general experimental workflow to characterize the decomposition of **calcium adipate**:



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## References

1. Thermal degradation and spectroscopic studies of single- ... [[link.springer.com](#)]
2. Templated metal–organic frameworks: synthesis, structures... | CoLab [[colab.ws](#)]
3. Templated metal-organic frameworks: synthesis, structures, thermal ... [[pubmed.ncbi.nlm.nih.gov](#)]
4. Templated metal–organic frameworks: synthesis, structures, thermal ... [[tesble.com](#)]

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